

handling moisture-sensitive 8-bromocaffeine

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Compound Focus: Caffeine, 8-bromo-

CAS No.: 10381-82-5

Cat. No.: S572041

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Understanding 8-Bromocaffeine

Q1: What is 8-Bromocaffeine and what are its key properties? 8-Bromocaffeine is a derivative of caffeine (a xanthine) used in pharmaceutical research, noted as a key intermediate for synthesizing other compounds and acting as a radiosensitizer to increase tumor cell sensitivity in radiotherapy [1].

The table below summarizes its fundamental chemical and physical characteristics:

Property	Description / Value
Chemical Formula	$C_8H_9BrN_4O_2$ [1]
Molar Mass	273.090 $g \cdot mol^{-1}$ [1]
Appearance	White, odorless solid [1]
Melting Point	206 °C (403 °F; 479 K) [1]
Primary Hazards	Warning; harmful if swallowed (H302) [1]
Role in Synthesis	Serves as a precursor for 8-aryloxycaffeine derivatives via copper-catalyzed Ullmann ether synthesis [2] [3]

Q2: Why is proper handling and storage critical for this compound? Maintaining the integrity of 8-bromocaffeine is crucial for experimental reproducibility. Its reactivity and solid form make it susceptible to degradation from moisture, electrostatic discharge (ESD), and environmental contaminants, which can compromise purity and reaction yields [4].

Handling, Storage & Troubleshooting

Q3: What are the best practices for storage? Adopt a "first-in, first-out" inventory system and follow these storage conditions:

Storage Condition	Recommendation & Rationale
Primary Container	Sealed container (glass vial or original packaging) protects from air and moisture [4].
Humidity Control	Store with desiccant packs in a humidity-controlled environment (<60% Relative Humidity) to prevent moisture absorption [4].
Long-Term Storage	Keep in a cool, dark place; for extended storage (>5 years), consider double-bagging with desiccant in a Moisture Barrier Bag (MBB) [4].

Q4: What are the essential handling procedures?

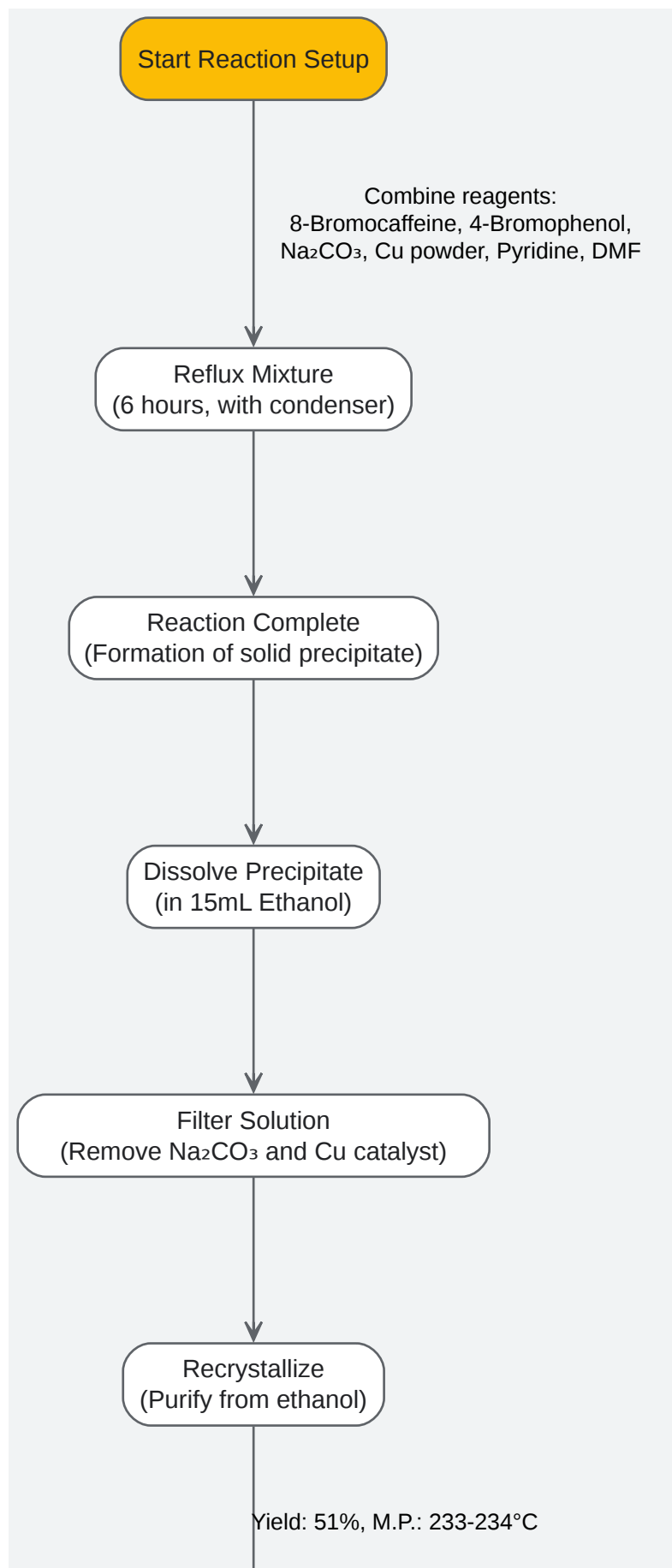
- **Environmental Control:** Handle in a low-humidity environment (e.g., a glove box or dry room) and allow containers to reach room temperature before opening to prevent condensation [4].
- **Personal Protective Equipment (PPE):** Wear appropriate PPE to protect the compound from contamination and yourself from exposure [4].
- **Electrostatic Discharge (ESD) Protection:** Use grounded ESD-protective surfaces and wrist straps, as static electricity can damage fine powders and affect weighing accuracy [4].

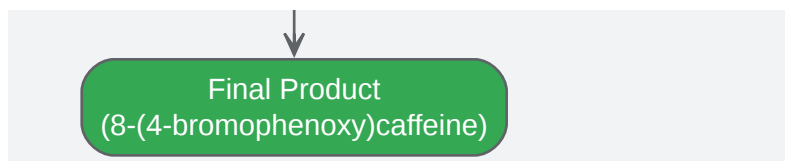
Q5: How can I troubleshoot common issues in experiments? Here is a guide to diagnosing and resolving frequent problems:

Problem	Possible Cause	Solution
Low Yield in Ullmann Reaction	Ingress of atmospheric moisture; deactivated copper catalyst.	Ensure all starting materials are dry; check catalyst freshness and storage conditions [2] [3].
Uncharacterized Byproducts	Hydrolysis of the 8-bromocaffeine; reagent degradation.	Strictly control reaction atmosphere (e.g., under inert gas like nitrogen or argon); use anhydrous solvents [2].
Poor Purity of Final Product	Incomplete reaction; side reactions due to contaminated starting material.	Verify purity of 8-bromocaffeine by checking physical properties (e.g., melting point) before use [1].

Experimental Protocol Guide

Q6: Can you provide a standard synthesis protocol using 8-bromocaffeine? Below is a verified workflow for synthesizing 8-(4-bromophenoxy)caffeine, adapted from published methodologies [2] [3].





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Reagents and Equipment:

- **8-Bromocaffeine:** 0.82 g (3 mmol) [2]
- **4-Bromophenol:** 2 mmol [2]
- **Base:** Anhydrous Sodium Carbonate (Na_2CO_3), 0.55 g (4 mmol) [2]
- **Catalyst:** Copper (Cu) powder, 0.013 g (2 mmol) [2]
- **Solvent:** Anhydrous Dimethylformamide (DMF), 15 mL [2]
- **Additive:** Pyridine, 4 drops [2]
- **Equipment:** 50 mL round-bottom flask, condenser with calcium chloride drying tube, heating mantle, magnetic stirrer [2]

Procedure:

- **Setup:** In a 50 mL flask equipped with a condenser and drying tube, combine all the solid reagents (8-bromocaffeine, 4-bromophenol, sodium carbonate, and copper powder) [2].
- **Add Liquids:** Add the anhydrous DMF and pyridine to the flask [2].
- **React:** Reflux the reaction mixture with continuous stirring for 6 hours [2].
- **Isolate Crude Product:** After cooling, the reaction mixture will form a precipitate, which is your crude product [2].
- **Purify:** Dissolve this solid in 15 mL of ethanol and filter to remove insoluble inorganic salts (sodium carbonate) and the spent copper catalyst [2].
- **Recrystallize:** Concentrate the filtrate and recrystallize the pure product from ethanol to obtain pale crystals [2].

Key Takeaways

- **Define Your Goal:** 8-Bromocaffeine is primarily a **key synthetic intermediate** for creating more complex caffeine analogs [2] [3].
- **Control Moisture:** Success hinges on **scrupulously excluding moisture** at all stages, from storage to reaction setup [4].
- **Follow the Protocol:** Adherence to the detailed **reflux conditions and purification steps** is essential for obtaining a high-quality product with the expected yield and melting point [2].

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References

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